

An In-depth Technical Guide to (S)-1-Acetyl-2-pyrrolidinecarboxamide

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Compound of Interest

Compound Name: 1-Acetyl-2-pyrrolidinecarboxamide

CAS No.: 30130-35-9

Cat. No.: B1267297

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Abstract

(S)-1-Acetyl-2-pyrrolidinecarboxamide is a chiral organic compound notable for its role as a key intermediate in the synthesis of Levosulpiride, a substituted benzamide antipsychotic and prokinetic agent. This technical guide provides a comprehensive overview of its chemical structure, synthesis, and known properties. Due to the limited availability of direct experimental data in publicly accessible literature, this document combines information from patent literature with theoretical predictions and analysis of related compounds to offer a thorough resource for researchers.

Chemical Structure and Identifiers

(S)-1-Acetyl-2-pyrrolidinecarboxamide is a derivative of the amino acid (S)-proline, where the proline amine is acetylated and the carboxylic acid is converted to a primary amide.

Molecular Formula: $C_7H_{12}N_2O_2$ [1][2]

Molecular Weight: 156.18 g/mol [1]

IUPAC Name: (2S)-1-acetylpyrrolidine-2-carboxamide

CAS Number: 16395-58-7[2]

Chemical Structure:

Caption: Chemical structure of (S)-**1-Acetyl-2-pyrrolidinecarboxamide**.

Physicochemical Properties

Experimentally determined physicochemical data for (S)-**1-Acetyl-2-pyrrolidinecarboxamide** are not widely available in the public domain. The following table summarizes predicted properties and data from closely related compounds.

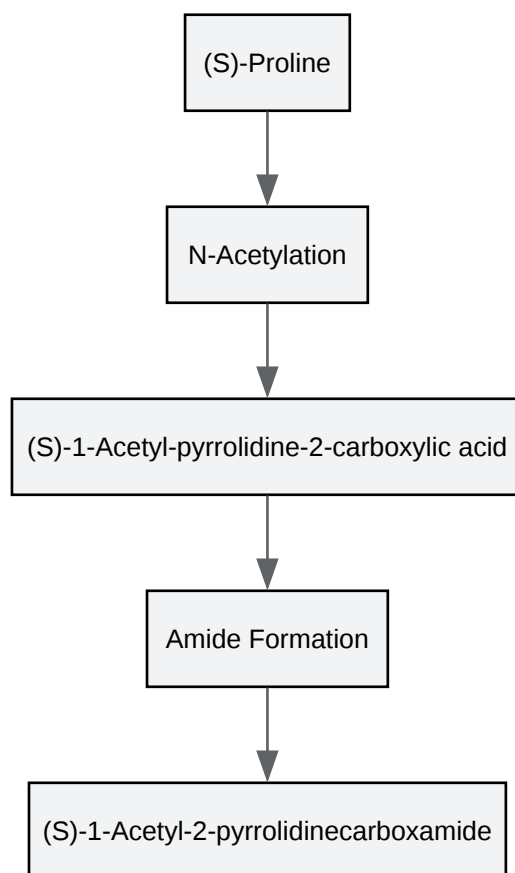
Property	Value	Source/Method
Molecular Formula	C ₇ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	156.18 g/mol	[1]
Appearance	White or off-white solid	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3	-1.1	Predicted
Hydrogen Bond Donors	1	Predicted
Hydrogen Bond Acceptors	2	Predicted

Synthesis Protocols

(S)-**1-Acetyl-2-pyrrolidinecarboxamide** is synthesized from the starting material (S)-proline. Patent literature describes several variations of a multi-step synthesis.[3] The general approach

involves the protection of the amine group via acetylation, followed by the conversion of the carboxylic acid to a primary amide.

General Synthetic Workflow



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References

- 1. (S)-1-Acetylpyrrolidine-2-Carboxamide: Structure, Uses, Safety, Supplier & Price China | High-Purity CAS 62599-57-7 [chemheterocycles.com]
- 2. calpaclab.com [calpaclab.com]

- [3. KR100445781B1 - Process for preparing \(S\)-1-acetyl-2-pyrrolidinecarboxamide - Google Patents \[patents.google.com\]](#)
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